

Essential Safety and Operational Guide for Handling 4-Aminopentan-2-ol

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Compound of Interest

Compound Name: 4-Aminopentan-2-ol

Cat. No.: B1281818

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Aminopentan-2-ol** (CAS No. 13325-12-7) in a laboratory setting. Adherence to these procedures is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Classification

4-Aminopentan-2-ol is a hazardous chemical with the following classifications:

- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)
- Serious Eye Damage/Eye Irritation: Causes serious eye damage.[\[1\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[\[1\]](#)
- Flammable Liquids: Combustible liquid.[\[1\]](#)
- Acute Toxicity (Oral): Harmful if swallowed.[\[1\]](#)

Personal Protective Equipment (PPE)

Strict adherence to the following PPE protocols is mandatory to prevent exposure.

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side-shields and a face shield.	Must conform to EN166 or equivalent standards.
Hand Protection	Chemical-resistant gloves.	Nitrile rubber gloves are recommended. ^[3] Avoid very thin gloves (0.3 mm or less).
Body Protection	Flame-retardant lab coat or a chemical-resistant suit.	A long-sleeved, impermeable gown that closes in the back is recommended.
Respiratory Protection	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.	Required when working outside of a chemical fume hood or when there is a risk of inhalation. For prolonged exposure, a P95 respirator may be necessary. ^[3]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and use it for all handling procedures.^[2]^[3]
- Verify that an emergency shower and eyewash station are readily accessible and in good working order.
- Keep a spill kit with inert absorbent materials (e.g., vermiculite, sand) nearby.^[3]

2. Handling:

- Wash hands thoroughly before and after handling.^[2]
- Wear all required PPE as specified in the table above.
- Avoid direct contact with the skin, eyes, and clothing.^[2]

- Do not breathe mist, vapors, or spray.[2]
- Use only non-sparking tools to prevent ignition.
- Ground and bond containers and receiving equipment to prevent static discharge.

3. Storage:

- Store in a dry, cool, and well-ventilated area designated for corrosive materials.[2]
- Keep containers tightly closed.[2]
- Store away from strong oxidizing agents and other incompatible materials.[2]
- Store in a locked-up area.[2]

Emergency Procedures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[2]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove all contaminated clothing. Seek immediate medical attention.[2]
- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]
- Spills: Evacuate the area. Use the appropriate spill kit to absorb the material with an inert absorbent. Collect the waste in a suitable, closed container for disposal. Ventilate the area.

Disposal Plan

- Dispose of all waste, including contaminated PPE and absorbent materials, as hazardous waste.

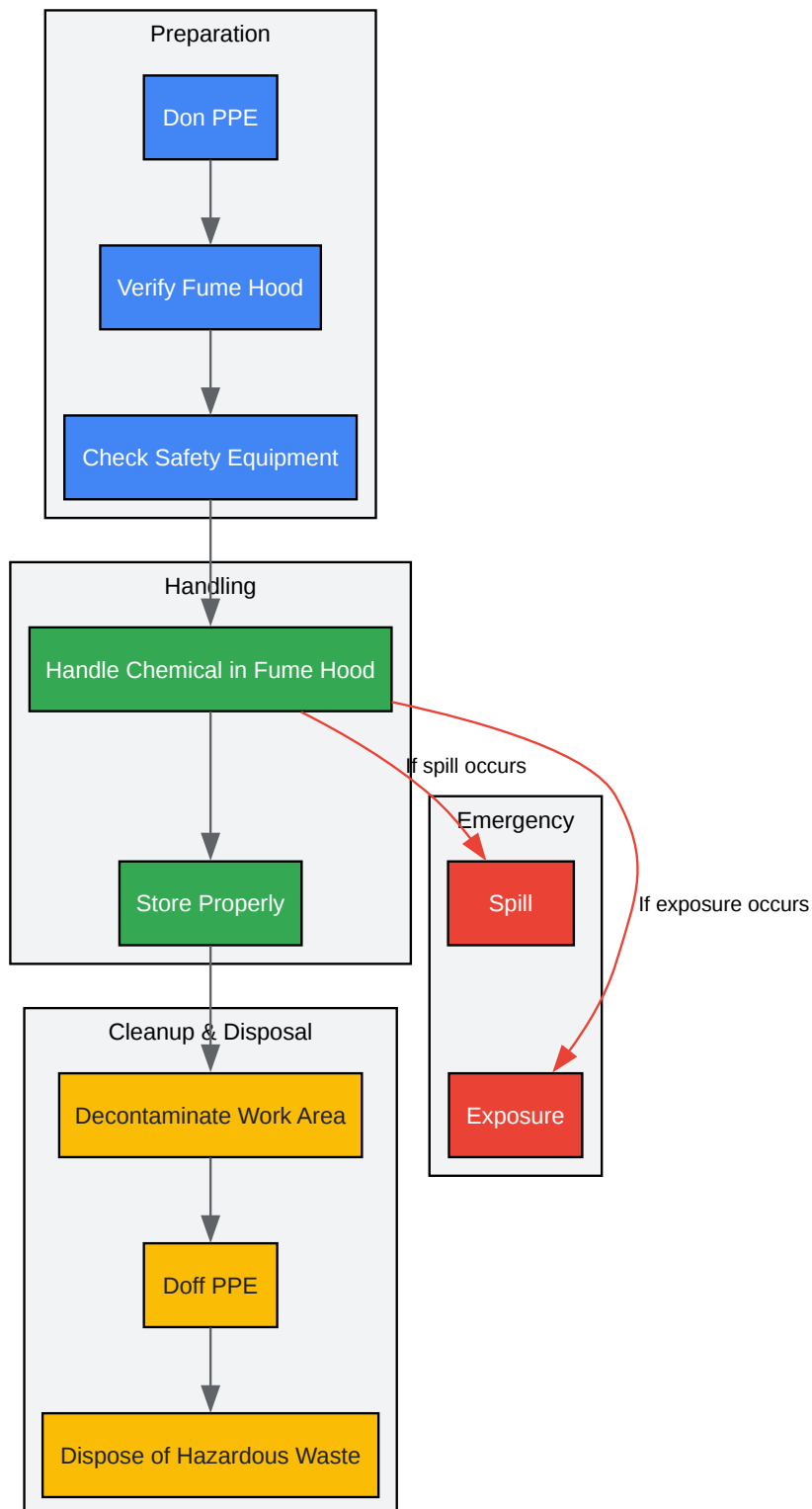
- All disposals must be in accordance with local, state, and federal regulations.[2]
- Do not release into the environment.[2]

Quantitative Data

Property	Value
Flash Point	> 100 °C / > 212 °F[2]
pH	13.2 @ 20°C (500 g/l aq. sol)[2]
Specific Gravity	0.987[2]

Safe Handling Workflow

Safe Handling and Disposal of 4-Aminopentan-2-ol

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